

An In-depth Technical Guide to Nickel(II) Iodide (CAS 13462-90-3)

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Compound of Interest

Compound Name: Nickel iodide

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the properties, synthesis, applications, and safety considerations for Nickel(II) iodide (NiI_2), a significant compound in catalysis and organic synthesis.

Core Properties of Nickel(II) Iodide

Nickel(II) iodide is an inorganic compound with the formula NiI_2 . The anhydrous form is a paramagnetic, iron-black solid, while its hexahydrate form ($[\text{Ni}(\text{H}_2\text{O})_6]\text{I}_2$) consists of bluish-green crystals.^{[1][2]} It is known for its hygroscopic nature, readily absorbing moisture from the air.^{[2][3]}

Physical and Chemical Data

The fundamental physical and chemical properties of anhydrous Nickel(II) iodide are summarized below.

Property	Value	References
CAS Number	13462-90-3	[1][2][4]
Molecular Formula	NiI ₂	[1][4][5]
Molecular Weight	312.502 g/mol	[1][4][5]
Appearance	Anhydrous: Iron-black crystalline solid or powder.[1] [2][5]	[1][2][5]
Hexahydrate: Bluish-green solid.[1]	[1]	
Density	5.384 - 5.834 g/cm ³ at 25 °C	[1][2][5]
Melting Point	780 - 797 °C (1440 - 1467 °F; 1053 - 1070 K)	[1][2][5]
Boiling Point	Sublimes	[2][6]
Crystal Structure	Cadmium chloride (CdCl ₂) motif (anhydrous)	[1][2]
Magnetic Susceptibility	+3875.0·10 ⁻⁶ cm ³ /mol	[1]

Solubility

NiI₂ dissolves readily in water to form bluish-green solutions, a color characteristic of hydrated nickel(II) compounds.[1][5] It is also soluble in alcohols.[2][3]

Solvent	Temperature (°C)	Solubility (g/100 mL)	References
Water	0	124.2	[1][4]
Water	100	188.2	[1][4]
Alcohol	-	Soluble	[2][3]

Experimental Protocols: Synthesis of Nickel(II) Iodide

Anhydrous NiI_2 can be prepared via several methods. The selection of a method depends on the desired purity and scale.

Synthesis from Nickel Powder and Iodine

This method involves the direct reaction of elemental nickel with iodine.

Methodology:

- Powdered nickel is treated directly with iodine gas at elevated temperatures.
- The reaction should be carried out under an inert atmosphere to prevent the formation of nickel oxides.
- The resulting NiI_2 product is then purified by sublimation under a high vacuum (500-600 °C) to yield glossy crystals.^[7]

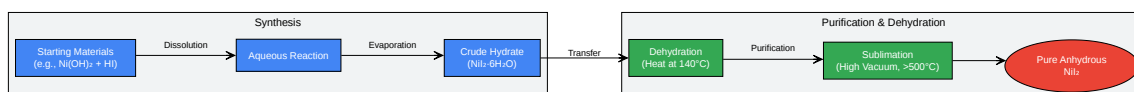
Dehydration of Nickel(II) Iodide Hexahydrate

The hydrated form can be prepared by dissolving nickel oxide, hydroxide, or carbonate in hydroiodic acid.^[1] The anhydrous form is then obtained by dehydration.

Methodology:

- Preparation of Hydrate: Dissolve nickel(II) hydroxide (Ni(OH)_2) or nickel(II) carbonate (NiCO_3) in a stoichiometric amount of hydroiodic acid (HI).^[7]
- Evaporate the resulting solution to obtain the crystalline hexahydrate, $\text{NiI}_2 \cdot 6\text{H}_2\text{O}$.
- Dehydration: Recrystallize the solid from ethanol and carefully dry the hexahydrate at 140 °C to remove the water of crystallization.^[7] This process yields the anhydrous, iron-black NiI_2 .

The following diagram illustrates a generalized workflow for the synthesis and purification of anhydrous Nickel(II) iodide.



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Caption: Generalized workflow for the synthesis of anhydrous NiI_2 .

Applications in Research and Drug Development

Nickel(II) iodide is a versatile compound with applications primarily in catalysis and as a reagent in organic synthesis.[1][5]

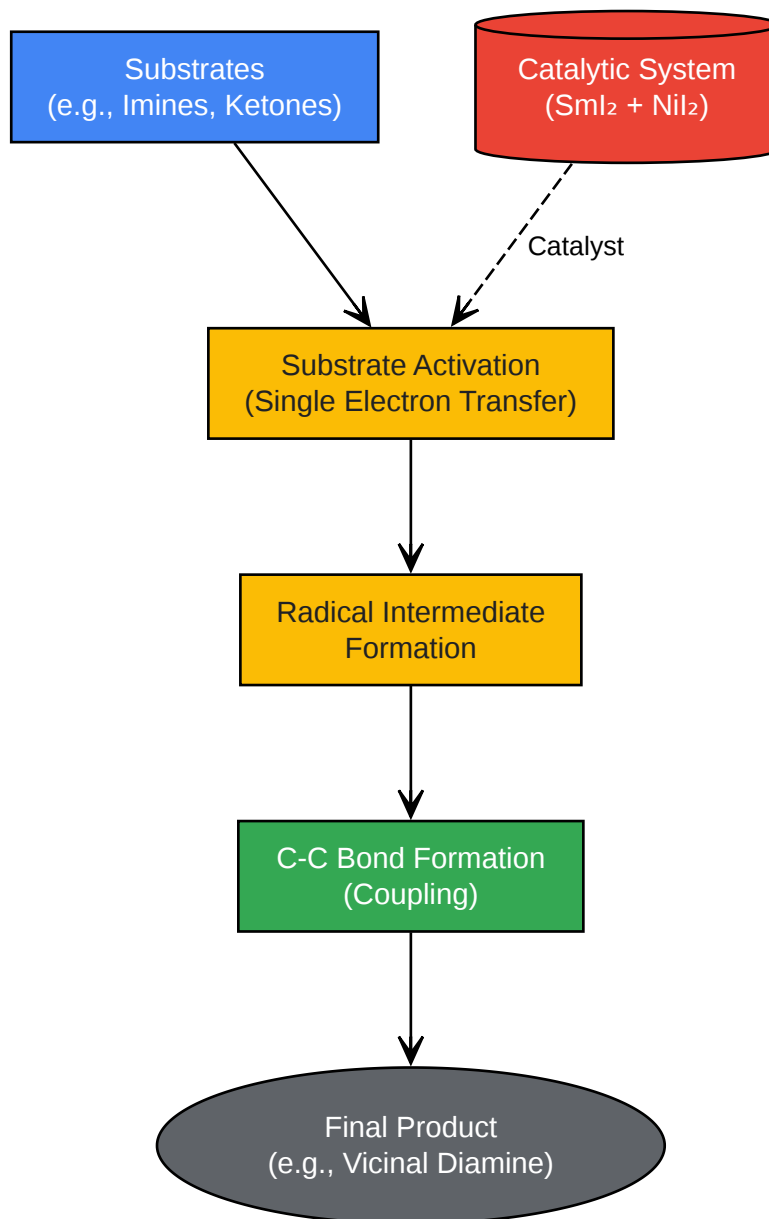
Homogeneous Catalysis

NiI_2 serves as an effective catalyst in industrial carbonylation reactions.[1][5] Like many nickel complexes, those derived from NiI_2 are also employed in cross-coupling reactions, a cornerstone of modern pharmaceutical and materials chemistry.[1][8]

Reagent in Organic Synthesis

A niche but important use of NiI_2 is as a reagent in organic synthesis, often in conjunction with samarium(II) iodide (SmI_2).[1][9] This combination strongly accelerates reactions such as the homocoupling of imines to form vicinal diamines and heterocoupling reactions between imines and ketones.[2][4] The presence of Ni(II) salts can significantly alter the mechanism and efficiency of SmI_2 -mediated reactions.[10]

The diagram below outlines the logical flow of a NiI_2 -accelerated, SmI_2 -mediated coupling reaction.



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Caption: Role of NiI_2 in a Sml_2 -mediated coupling reaction.

Safety, Handling, and Toxicology

Nickel(II) iodide is classified as a hazardous substance and requires careful handling.

Hazard Classification

Classification System	Codes & Descriptions	References
GHS Hazard	H317 (Allergic skin reaction), H334 (Allergy/asthma symptoms), H341 (Suspected genetic defects), H350i (May cause cancer by inhalation), H360D (May damage the unborn child), H372 (Organ damage), H410 (Aquatic toxicity)	[11]
Risk Statements (EU)	R45 (May cause cancer), R61 (May cause harm to the unborn child), R42/43 (May cause sensitization by inhalation and skin contact)	[12]
NFPA 704 Diamond	Health: 2, Flammability: 0, Instability: 0	[1]

Handling and Storage

- Handling: Use in a well-ventilated area or a chemical fume hood.[\[11\]](#)[\[13\]](#) Avoid contact with skin and eyes and prevent dust formation.[\[14\]](#) Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection.[\[13\]](#)[\[14\]](#)
- Storage: Store in a cool, dry, dark place in a tightly sealed container under an inert atmosphere.[\[2\]](#)[\[6\]](#) NiI_2 is hygroscopic and sensitive to moisture and light.[\[2\]](#)[\[13\]](#)

Toxicological Summary

Nickel(II) iodide is recognized as a human carcinogen by IARC (Group 1), particularly through inhalation.[\[7\]](#) It is a skin and respiratory sensitizer and may cause allergic reactions.[\[11\]](#)[\[15\]](#) Chronic exposure can lead to organ damage.[\[13\]](#)[\[16\]](#) Prolonged exposure to iodides may also cause iodism, with symptoms including skin rashes and irritation of mucous membranes.[\[11\]](#)

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